Application Note: High-Fidelity Cycloaddition of 1-Ethynyl-2,3,4-trimethoxybenzene

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Compound of Interest

Compound Name:	*1-Ethynyl-2,3,4-trimethoxybenzene*
Cat. No.:	*B1646356*

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Abstract & Scope

This technical guide details the optimized protocols for utilizing **1-Ethynyl-2,3,4-trimethoxybenzene** (ETMB) in azide-alkyne cycloadditions. The 2,3,4-trimethoxybenzene motif is a privileged pharmacophore, frequently observed in tubulin-binding agents (e.g., colchicine site inhibitors) and vascular disrupting agents. Incorporating this motif via "click" chemistry allows for the rapid generation of Structure-Activity Relationship (SAR) libraries.

This note addresses specific challenges associated with electron-rich aryl alkynes, including oxidative homocoupling (Glaser coupling) and solubility management. It provides validated workflows for both Copper-Catalyzed (CuAAC) and Ruthenium-Catalyzed (RuAAC) cycloadditions to access 1,4- and 1,5-regioisomers, respectively.

Chemical Profile: **1-Ethynyl-2,3,4-trimethoxybenzene**[1][2]

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Property	Specification
CAS Number	1140509-00-7
Molecular Formula	$C_{11}H_{12}O_3$
Molecular Weight	192.21 g/mol
Physical State	Pale yellow solid or oil (low melting point)
Solubility	Soluble in DMSO, DMF, DCM, EtOAc, MeOH. Insoluble in water.
Stability	Store at -20°C under inert gas. Sensitive to oxidation over prolonged exposure to air.
Electronic Nature	Electron-rich alkyne due to trimethoxy-donors. Prone to oxidative dimerization.

Pre-Reaction Synthesis (Optional)

If the alkyne is not purchased commercially, it is best synthesized from 2,3,4-trimethoxybenzaldehyde using the Bestmann-Ohira reagent to avoid harsh bases that can demethylate the ring.

Protocol: Bestmann-Ohira Alkynylation[1][2]

- Reagents: 2,3,4-Trimethoxybenzaldehyde (1.0 eq), Bestmann-Ohira reagent (1.2 eq), K_2CO_3 (2.0 eq), MeOH (0.1 M).
- Procedure: Dissolve aldehyde and Bestmann-Ohira reagent in anhydrous MeOH. Add K_2CO_3. Stir at room temperature for 4–12 hours.
- Workup: Dilute with Et_2O, wash with $NaHCO_3$, dry over Na_2SO_4.
- Yield: Typically >85%.

Reaction Pathways & Mechanism

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The choice of catalyst dictates the regiochemistry of the triazole, which drastically alters the biological topology of the drug candidate.

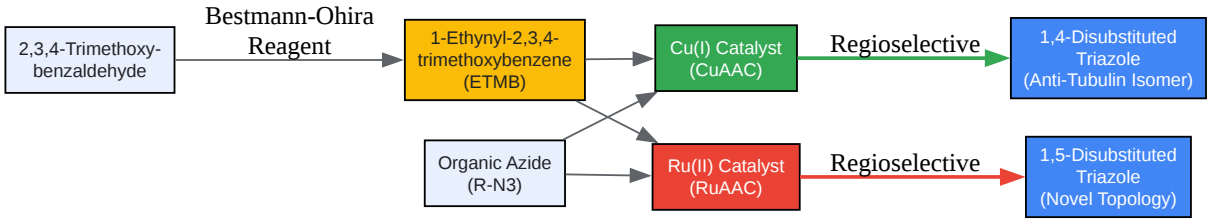

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Figure 1: Divergent synthesis pathways. CuAAC yields the linear 1,4-isomer, while RuAAC yields the sterically congested 1,5-isomer.

Protocol A: CuAAC (1,4-Regioisomer)

Application: Standard library synthesis, bioconjugation. Challenge: The electron-rich nature of ETMB makes it susceptible to Glaser Coupling (homocoupling to form diynes) in the presence of Cu and O_2. Solution: Strict deoxygenation and the use of a stabilizing ligand (TBTA).

Materials

- Alkyne: ETMB (1.0 equiv)
- Azide: R-N_3 (1.0–1.1 equiv)
- Catalyst: $CuSO_4 \cdot 5H_2O$ (5 mol%)
- Reductant: Sodium Ascorbate (NaAsc) (10–20 mol%)
- Ligand: TBTA (Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine) (5 mol%)
- Solvent: DMSO / Water (4:1 ratio)
  - Note: High DMSO content is required to solubilize the lipophilic trimethoxy ring.

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Step-by-Step Procedure

- Preparation: In a reaction vial, dissolve ETMB and the Azide in DMSO.
- Ligand Complex: In a separate tube, premix $CuSO_4$ and TBTA in a small amount of DMSO/Water. This forms the active $[Cu(TBTA)]^{2+}$ complex.
- Degassing (CRITICAL): Bubble Nitrogen or Argon through the Alkyne/Azide solution for 5 minutes. Oxygen promotes Glaser coupling side-products.
- Initiation: Add the Cu-TBTA complex to the reaction vial.
- Reduction: Add the Sodium Ascorbate (dissolved in water) dropwise to initiate the reaction (turns the solution from blue to colorless/yellow).
- Incubation: Stir at Room Temperature (25°C) for 2–16 hours.
  - Monitoring: Check via LCMS. Look for the disappearance of the alkyne peak (MW 192).
- Workup:
  - Dilute with Ethyl Acetate.
  - Wash 2x with Water (to remove DMSO and Cu salts).
  - Wash 1x with Brine.
  - Dry over $MgSO_4$ and concentrate.

Protocol B: RuAAC (1,5-Regioisomer)

Application: Accessing alternative pharmacophore geometries. Catalyst: $Cp^*RuCl(PPh_3)_2$ (Pentamethylcyclopentadienylbis(triphenylphosphine)ruthenium(II) chloride).

Step-by-Step Procedure

- Conditions: Strictly anhydrous. RuAAC is sensitive to protic solvents and air.
- Solvent: Anhydrous Dioxane or Toluene.

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- Procedure:
  - Add ETMB (1.0 equiv) and Azide (1.0 equiv) to a dry vial under Argon.
  - Add $Cp^*RuCl(PPh_3)_2$ (2–5 mol%).
  - Add solvent (0.2 M concentration).
- Reaction: Heat to 60–80°C for 6–12 hours.
  - Note: RuAAC requires thermal activation, unlike CuAAC.
- Purification: Silica gel flash chromatography is usually required to remove the ruthenium catalyst residues.

Quality Control & Troubleshooting

Diagnostic NMR Signals

To verify the formation of the triazole and distinguish isomers:

Isomer	^1H NMR Signal (Triazole-H)	Characteristics
1,4-Triazole	δ 7.8 – 8.5 ppm	Sharp singlet. Downfield shift due to conjugation.
1,5-Triazole	δ 7.2 – 7.6 ppm	Often shielded by the aryl ring; lower shift than 1,4.
Glaser Dimer	No Triazole H	Presence of symmetrical aromatic signals; check LCMS for [2M-2H].

Troubleshooting Table

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Observation	Probable Cause	Corrective Action
Precipitation	ETMB insolubility	Increase DMSO ratio; switch to DMF.
Blue Reaction	Cu(II) present (Oxidation)	Add more NaAsc; ensure inert atmosphere.
Dimer Product	Glaser Coupling	Strictly degas solvents; increase ligand (TBTA) load.
Slow Kinetics	Steric bulk of Azide	Heat to 40°C; switch ligand to THPTA (faster kinetics).

Biological Context & Mechanism

The 2,3,4-trimethoxybenzene moiety mimics the A-ring of Colchicine and Combretastatin A-4. When "clicked" to an azide, the resulting triazole acts as a bioisostere for the cis-olefin bridge found in Combretastatin, potentially retaining tubulin-binding activity while improving metabolic stability.

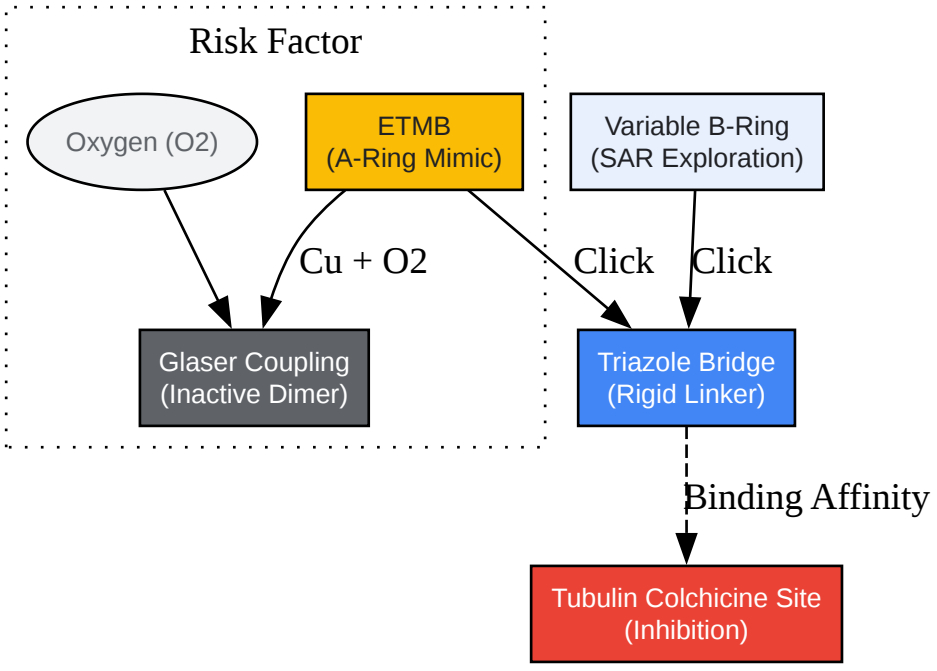

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Figure 2: Pharmacophore assembly logic and the competitive risk of Glaser coupling.

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